

Technical Support Center: 16:0-18:1 EPC Chloride

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Compound of Interest

Compound Name: 16:0-18:1 EPC chloride

Cat. No.: B15576754

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Welcome to the technical support center for 1-palmitoyl-2-oleoyl-sn-glycero-3-ethylphosphocholine (**16:0-18:1 EPC chloride**). This guide is designed for researchers, scientists, and drug development professionals to address common issues related to the stability and degradation of this cationic lipid.

Frequently Asked Questions (FAQs)

Q1: What is 16:0-18:1 EPC chloride and how does its structure relate to its stability?

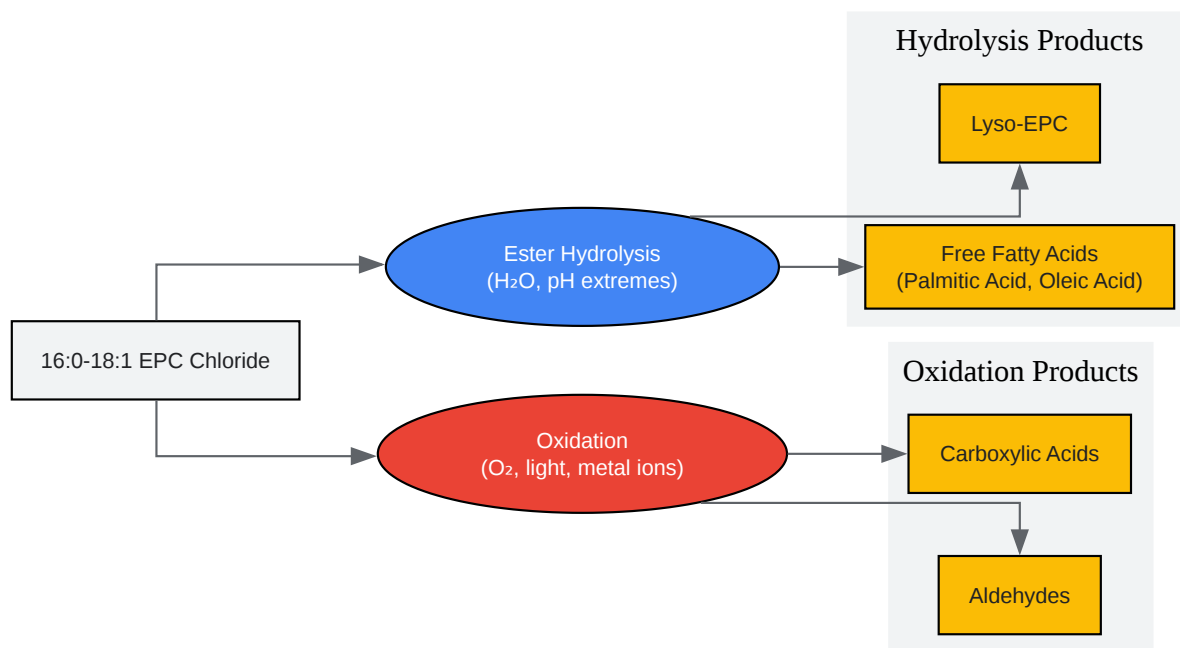
A: **16:0-18:1 EPC chloride** is a cationic phospholipid derivative. Its structure consists of a glycerol backbone with a palmitic acid (16:0) at the sn-1 position and an oleic acid (18:1) at the sn-2 position, both attached via ester bonds. The head group is an ethylphosphocholine, which gives the molecule a positive charge, balanced by a chloride counter-ion.^{[1][2]}

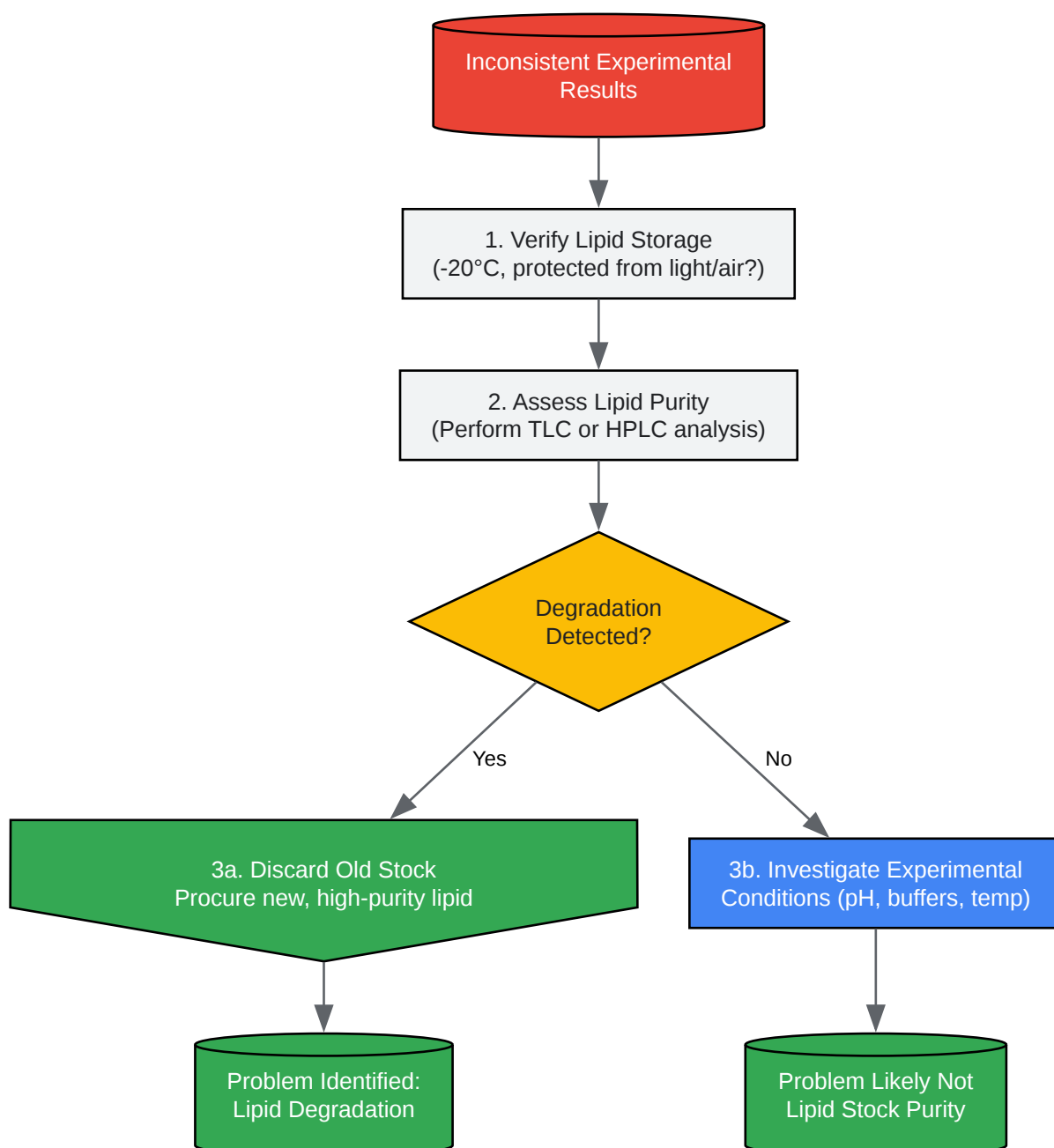
It is important to note that this is an acyl lipid, not an ether-linked lipid. The term "EPC" refers to ethylphosphocholine. The molecule is a triester of a biological lipid structure.^{[3][4]} This structure is considered chemically stable and is biodegradable, with low toxicity, making it suitable for applications like lipofection and drug delivery.^{[2][3][5]}

Q2: What are the primary degradation pathways for 16:0-18:1 EPC chloride?

A: Despite its general stability, **16:0-18:1 EPC chloride** can degrade under certain conditions, primarily through two pathways:

- **Ester Bond Hydrolysis:** This is the most common pathway for acyl lipids. It involves the cleavage of the ester bonds linking the fatty acid chains to the glycerol backbone, typically accelerated by acidic or basic conditions and the presence of water. This results in the release of free fatty acids (palmitic acid and oleic acid) and the formation of lyso-lipid species.
- **Oxidation of the Oleoyl Chain:** The carbon-carbon double bond in the oleoyl (18:1) chain at the sn-2 position is susceptible to oxidation.^{[6][7]} This can be initiated by exposure to air (oxygen), light, or trace metal ions. The oxidation of the similar molecule 1-palmitoyl-2-oleoyl-sn-glycero-3-phosphocholine (POPC) has been shown to yield products like aldehydes and carboxylic acids upon cleavage of the double bond.^{[7][8]}





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